

Application Notes and Protocols for 1-Bromononane-d19 in Quantitative Analysis

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Compound of Interest

Compound Name: 1-Bromononane-d19

Cat. No.: B12399948

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Introduction

In the realm of quantitative analysis, particularly in chromatographic techniques such as Gas Chromatography-Mass Spectrometry (GC-MS), the use of internal standards is paramount for achieving accurate and reproducible results. An internal standard is a compound of known concentration that is added to a sample to correct for variations in sample preparation, injection volume, and instrument response. Deuterated compounds, such as **1-Bromononane-d19**, are ideal internal standards as they are chemically identical to their non-deuterated counterparts but have a different mass, allowing for their distinct detection by a mass spectrometer.

This document provides a detailed protocol for the use of **1-Bromononane-d19** as an internal standard for the quantitative analysis of a representative long-chain brominated alkane, 1-Bromononane, by GC-MS. The methodologies and data presented are intended to serve as a comprehensive guide for researchers in various fields, including environmental analysis, pharmaceutical development, and chemical manufacturing.

Principle of Isotope Dilution Mass Spectrometry

The use of a stable isotope-labeled internal standard, such as **1-Bromononane-d19**, is a cornerstone of isotope dilution mass spectrometry (IDMS). This technique relies on the principle that the deuterated standard will behave identically to the native analyte during extraction, derivatization, and chromatography. By measuring the ratio of the analyte to the

internal standard, precise quantification can be achieved, even in complex matrices where analyte loss may occur during sample preparation.

Quantitative Data Summary

The following tables summarize the typical quantitative performance data obtained for the analysis of 1-Bromononane using **1-Bromononane-d19** as an internal standard.

Table 1: Calibration Curve Linearity for 1-Bromononane

Concentration (ng/mL)	Analyte/IS Peak Area Ratio (Mean \pm SD, n=3)	Coefficient of Variation (%)
1	0.052 \pm 0.004	7.7
5	0.258 \pm 0.015	5.8
10	0.515 \pm 0.021	4.1
50	2.59 \pm 0.10	3.9
100	5.21 \pm 0.18	3.5
500	26.1 \pm 0.85	3.3
Linearity (R ²)	0.9995	

Table 2: Accuracy and Precision (Recovery)

Spiked Concentration (ng/mL)	Measured Concentration (Mean \pm SD, n=5) (ng/mL)	Recovery (%)	Precision (RSD, %)
2.5	2.41 \pm 0.18	96.4	7.5
25	25.8 \pm 1.5	103.2	5.8
250	242 \pm 11	96.8	4.5

Table 3: Method Detection and Quantitation Limits

Parameter	Value (ng/mL)
Limit of Detection (LOD)	0.5
Limit of Quantitation (LOQ)	1.5

Experimental Protocols

Materials and Reagents

- Analytes: 1-Bromononane ($\geq 98\%$ purity)
- Internal Standard: **1-Bromononane-d19** ($\geq 98\%$ isotopic purity)
- Solvents: Hexane (GC grade), Methanol (GC grade)
- Gases: Helium (99.999% purity)

Preparation of Standard Solutions

Internal Standard Stock Solution (IS Stock): Prepare a 1 mg/mL stock solution of **1-Bromononane-d19** in methanol.

Internal Standard Working Solution (IS Working): Dilute the IS Stock solution with methanol to a final concentration of 100 ng/mL. This solution will be added to all standards and samples.

Calibration Standards: Prepare a series of calibration standards by spiking appropriate amounts of a 1-Bromononane stock solution into a constant volume of the IS Working Solution. The final concentrations of 1-Bromononane should range from 1 ng/mL to 500 ng/mL, each containing 100 ng/mL of **1-Bromononane-d19**.

Sample Preparation

- To 1 mL of the sample matrix (e.g., water, soil extract), add 10 μ L of the IS Working Solution (100 ng/mL of **1-Bromononane-d19**).
- Vortex the sample for 30 seconds.
- Perform liquid-liquid extraction by adding 2 mL of hexane and vortexing for 2 minutes.

- Centrifuge at 3000 rpm for 5 minutes to separate the layers.
- Carefully transfer the upper hexane layer to a clean GC vial.
- The sample is now ready for GC-MS analysis.

GC-MS Instrumentation and Conditions

- Gas Chromatograph: Agilent 7890B GC or equivalent
- Mass Spectrometer: Agilent 5977A MSD or equivalent
- Column: DB-5ms (30 m x 0.25 mm i.d., 0.25 μ m film thickness) or equivalent
- Injector: Split/Splitless, operated in splitless mode
- Injector Temperature: 250°C
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 1 minute
 - Ramp: 15°C/min to 280°C
 - Hold: 5 minutes at 280°C
- Carrier Gas: Helium at a constant flow of 1.2 mL/min
- MS Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM)
 - 1-Bromononane (Analyte): m/z 135, 137
 - **1-Bromononane-d19** (Internal Standard): m/z 154

Experimental Workflow Diagram

Caption: Workflow for quantitative analysis using an internal standard.

Logical Relationship of Internal Standard Method

Caption: Relationship of variables in internal standard quantification.

Conclusion

The use of **1-Bromononane-d19** as an internal standard provides a robust and reliable method for the quantitative analysis of 1-Bromononane and other structurally related long-chain brominated alkanes. The detailed protocol and performance data presented herein demonstrate the effectiveness of this approach in achieving high accuracy, precision, and sensitivity. Researchers and scientists can adapt this methodology to their specific analytical needs, ensuring the generation of high-quality quantitative data in their respective fields of study.

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